

# A Comprehensive Technical Overview of 3,5-Dibromobenzonitrile

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## Compound of Interest

Compound Name: **3,5-Dibromobenzonitrile**

Cat. No.: **B1351247**

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This technical guide provides an in-depth analysis of **3,5-Dibromobenzonitrile**, a brominated benzonitrile compound utilized in proteomics research and as an intermediate in organic synthesis.<sup>[1][2]</sup> This document outlines its core chemical and physical properties, details a standard experimental protocol for its synthesis, and presents a logical workflow for its characterization.

## Core Properties and Data

**3,5-Dibromobenzonitrile** is an organic compound with the chemical formula C<sub>7</sub>H<sub>3</sub>Br<sub>2</sub>N.<sup>[2]</sup> It typically appears as a colorless crystal or a white to light yellow crystalline powder.<sup>[2][3][4]</sup>

### Quantitative Data Summary

The key physicochemical properties of **3,5-Dibromobenzonitrile** are summarized in the table below for easy reference and comparison.

Property	Value	Source
Molecular Formula	C7H3Br2N	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[5]</a> <a href="#">[6]</a> <a href="#">[7]</a>
Molecular Weight	260.91 g/mol	<a href="#">[1]</a> <a href="#">[5]</a>
260.9134 g/mol	<a href="#">[6]</a>	
260.92 g/mol	<a href="#">[4]</a>	
Melting Point	98 °C	<a href="#">[3]</a>
Boiling Point	261.2 ± 20.0 °C (Predicted)	<a href="#">[3]</a>
Density	2.06 ± 0.1 g/cm3 (Predicted)	<a href="#">[3]</a>
Purity	≥98%	<a href="#">[1]</a> <a href="#">[4]</a>
Solubility	Soluble in Methanol	<a href="#">[3]</a>
Soluble in Ethanol and Dimethyl Sulfoxide	<a href="#">[2]</a>	

## Experimental Protocols

A common method for the preparation of **3,5-Dibromobenzonitrile** involves the reaction of 3-bromobenzonitrile with an appropriate Grignard reagent followed by reaction with N,N-Dimethylformamide (DMF).

Synthesis of **3,5-Dibromobenzonitrile** from 1,3,5-Tribromobenzene[\[8\]](#)

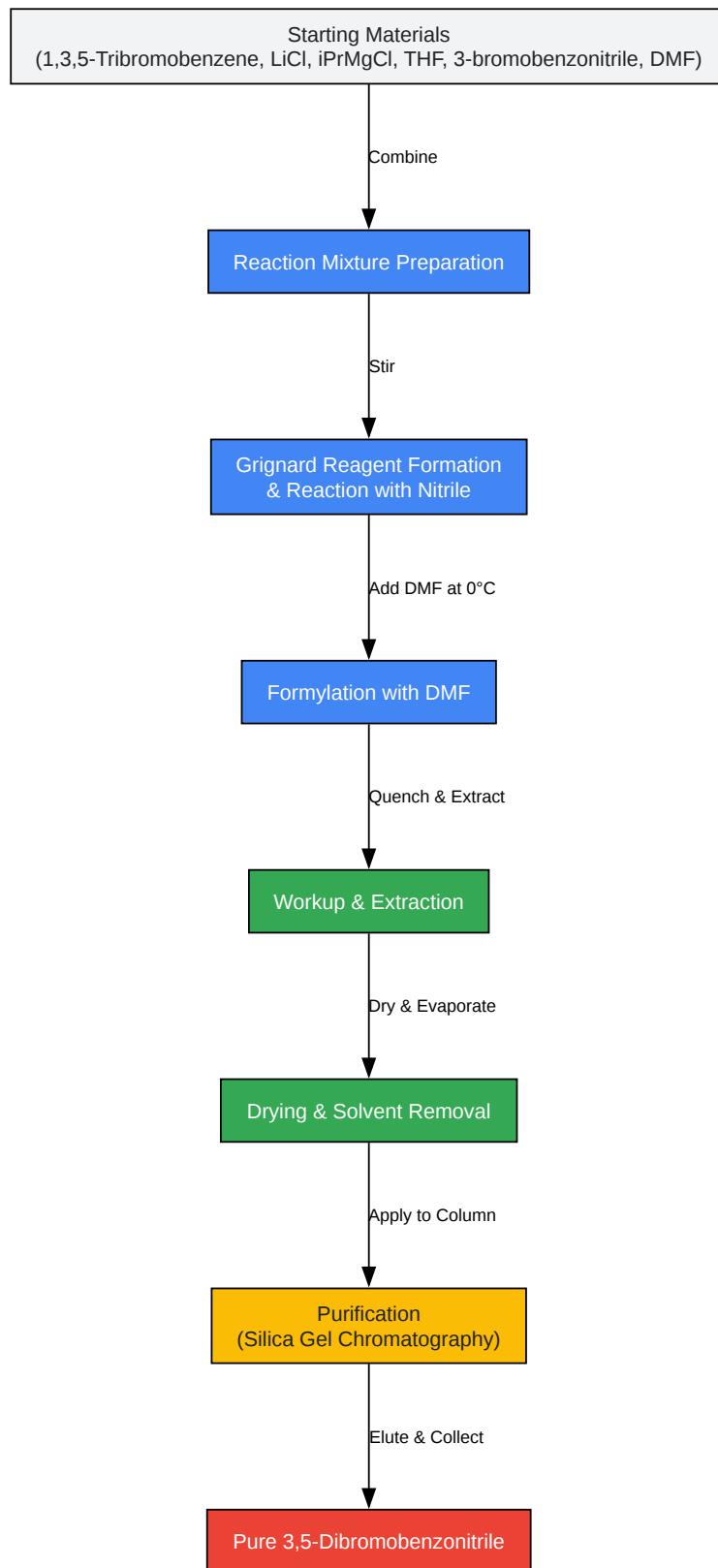
- Materials:
  - Dry LiCl
  - iPrMgCl (2M in THF)
  - Tetrahydrofuran (THF)
  - 3-bromobenzonitrile
  - N,N-Dimethylformamide (DMF)

- Saturated aqueous Na<sub>2</sub>SO<sub>3</sub> solution
- Chloroform (CHCl<sub>3</sub>)
- Sodium sulfate (Na<sub>2</sub>SO<sub>4</sub>)
- Silica gel for column chromatography
- Hexane
- Ethyl acetate

- Procedure:
  - To a flask containing dry LiCl (0.35 g, 8.24 mmol), add iPrMgCl (2M in THF, 4.1 mL) and THF (5 mL) at 15 °C.
  - Stir the mixture for 15 minutes.
  - Slowly add a solution of 3-bromobenzonitrile (1.46 g, 8.03 mmol) in THF (1 mL) to the reaction mixture and continue stirring for an additional 15 minutes.
  - Cool the mixture to 0 °C and slowly add DMF (1.3 mL, 12 mmol).
  - Stir the reaction mixture for 2 hours at 0 °C.
  - Pour the reaction mixture into a saturated aqueous Na<sub>2</sub>SO<sub>3</sub> solution and extract with CHCl<sub>3</sub> (3 x 30 mL).
  - Combine the organic layers, dry with Na<sub>2</sub>SO<sub>4</sub>, and filter.
  - Remove the solvent under reduced pressure.
  - Purify the residue by silica gel column chromatography using a hexane/ethyl acetate (9:1, v/v) eluent to yield pure **3,5-dibromobenzonitrile**.

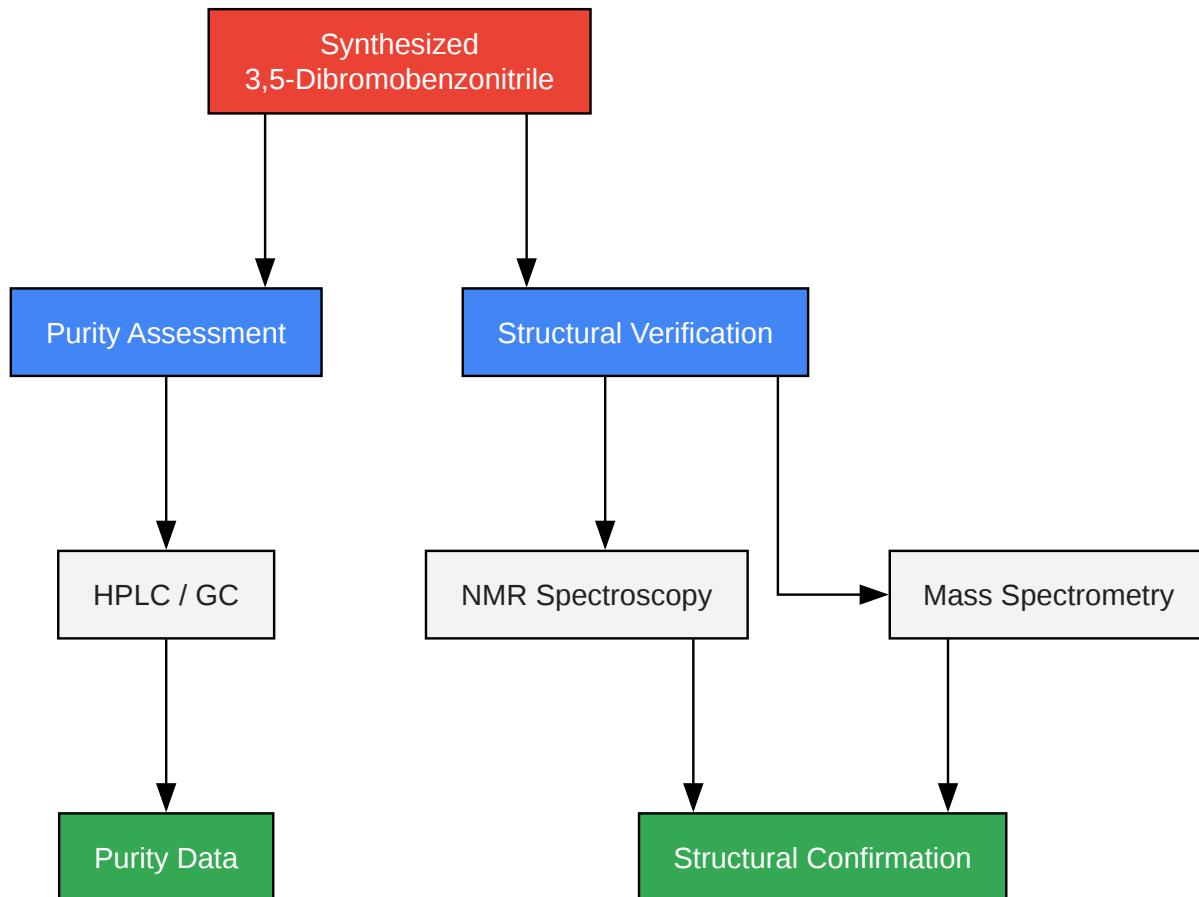
## Logical and Experimental Workflows

The following diagrams illustrate the logical progression from starting materials to the final, purified compound, and a general workflow for its subsequent analysis.



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Caption: Workflow for the synthesis of **3,5-Dibromobenzonitrile**.

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Caption: General workflow for the analysis of synthesized compounds.

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